

diSulfo-Cy3 alkyne stability and storage conditions

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Compound of Interest

Compound Name: diSulfo-Cy3 alkyne

Cat. No.: B15598269

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diSulfo-Cy3 Alkyne: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **diSulfo-Cy3 alkyne**. Below you will find frequently asked questions and troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **diSulfo-Cy3 alkyne** powder?

A1: **DiSulfo-Cy3 alkyne** powder should be stored at -20°C in the dark.^{[1][2][3]} It is also advised to keep the product desiccated to protect it from moisture.^{[1][4]} For long-term storage, some suppliers recommend -20°C for up to 3 years.^[4]

Q2: How should I store **diSulfo-Cy3 alkyne** once it is dissolved in a solvent?

A2: Stock solutions of **diSulfo-Cy3 alkyne** should be stored at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[5] Always protect the solution from light.^[5] It is recommended to prepare fresh working solutions for in vivo experiments on the day of use.^[5]

Q3: What solvents can I use to dissolve **diSulfo-Cy3 alkyne**?

A3: **diSulfo-Cy3 alkyne** is soluble in water, DMSO, and DMF.[2][6] Some sources also indicate solubility in methanol.[3] The disulfonated nature of the molecule enhances its hydrophilicity, making it suitable for aqueous reactions without the need for organic co-solvents.[7][8]

Q4: How is **diSulfo-Cy3 alkyne** shipped, and is it stable at room temperature?

A4: **DiSulfo-Cy3 alkyne** is typically shipped at ambient temperature.[2][3][7] It is stable for up to 3 weeks at room temperature during transportation.[1]

Q5: What is the shelf life of **diSulfo-Cy3 alkyne**?

A5: The shelf life of the solid product can be up to 24 months when stored correctly at -20°C in the dark.[1] One supplier suggests a shelf life of 12 months after the date of delivery when stored at -20°C.[3] Another indicates a shelf life of 3 years for the powder at -20°C.[4] For stock solutions, the recommended usage is within 1 month if stored at -20°C or within 6 months if stored at -80°C.[5]

Troubleshooting Guide

Problem: My **diSulfo-Cy3 alkyne** solution has precipitated.

- Possible Cause: The concentration of the dye in the chosen solvent may be too high, or the solution may have been stored improperly.
- Solution: If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[4] For storage, ensure you are using the recommended temperatures (-20°C or -80°C) and that the vial is properly sealed to prevent solvent evaporation.

Problem: I am observing high background fluorescence in my imaging experiments.

- Possible Cause: This could be due to an excess of unbound **diSulfo-Cy3 alkyne**. Cy3 conjugates are generally known to give less background than other common fluorescent dyes like TAMRA.[6]
- Solution: Ensure that your purification protocol after the click chemistry reaction is sufficient to remove all unconjugated dye. This may involve techniques like dialysis, size exclusion chromatography, or precipitation.

Problem: The fluorescence intensity of my labeled conjugate is lower than expected.

- Possible Cause 1: The **diSulfo-Cy3 alkyne** may have degraded due to improper storage or handling. Prolonged exposure to light should be avoided.[\[1\]](#)
- Solution 1: Always store the dye, both in solid form and in solution, protected from light. Use fresh solutions for labeling reactions whenever possible.
- Possible Cause 2: The pH of the reaction buffer may not be optimal. DiSulfo-Cy3 is pH-insensitive in the range of pH 4 to 10.[\[6\]](#)
- Solution 2: Ensure your experimental conditions are within this pH range.

Quantitative Data Summary

Parameter	Solid Form	In Solution
Storage Temperature	-20°C [1] [2] [3] [4]	-20°C (short-term, up to 1 month) [5] , -80°C (long-term, up to 6 months) [4] [5]
Shelf Life	12-36 months [1] [3] [4]	1-6 months [5]
Light Sensitivity	Avoid prolonged exposure to light [1]	Protect from light [5]
Moisture	Desiccate [1]	N/A (already in solution)
Shipping Condition	Ambient Temperature [2] [3] [7]	N/A

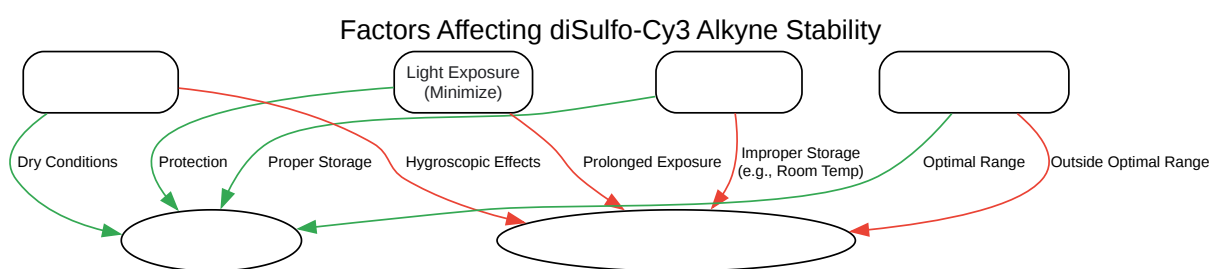
Experimental Protocols

General Protocol for Reconstitution of **diSulfo-Cy3 Alkyne**

- Allow the vial of **diSulfo-Cy3 alkyne** to warm to room temperature before opening to prevent moisture condensation.
- Add the desired volume of a suitable solvent (e.g., sterile water, DMSO, or DMF) to the vial to achieve the target concentration.

- Vortex briefly to ensure the dye is fully dissolved. If necessary, gentle heating or sonication can be applied.[4]
- For long-term storage of the stock solution, aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C, protected from light.

Visualizations



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Caption: Logical relationship of factors influencing **diSulfo-Cy3 alkyne** stability.

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